

Comprehensive Safety and Handling Guide for 3-Aminothiophenol

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Compound of Interest

Compound Name: 3-Aminothiophenol

Cat. No.: B145848

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This guide provides essential safety protocols, operational procedures, and disposal plans for handling **3-Aminothiophenol**, tailored for researchers, scientists, and drug development professionals. The information is compiled to ensure safe laboratory practices and to mitigate the risks associated with this chemical.

Essential Safety and Hazard Information

3-Aminothiophenol is a hazardous chemical that requires careful handling to prevent exposure and ensure a safe working environment.^[1] It is classified as a substance that is harmful if swallowed, inhaled, or comes into contact with skin.^{[1][2]} It is known to cause severe skin burns and serious eye damage, and may also lead to respiratory irritation.^{[1][3][4]} Additionally, it is a combustible liquid and is noted for its strong, unpleasant odor (stench).^{[1][4]}

Key Hazards:

- Acute Toxicity: Harmful if swallowed, inhaled, or in contact with skin (Category 4).^[1]
- Skin Corrosion/Irritation: Causes severe skin burns (Category 1).^[1]
- Eye Damage/Irritation: Causes serious eye damage (Category 1).^[1]
- Respiratory Irritation: May cause respiratory system irritation.^[1]
- Flammability: Combustible liquid.^{[1][4]}

- Other: Possesses a strong, unpleasant stench.[1][4]

Quantitative Data Summary

Property	Value	Source
CAS Number	22948-02-3	[1]
Molecular Formula	C6H7NS	[2]
Molecular Weight	125.19 g/mol	[2]
Appearance	Light yellow to brown liquid	[2][4]
Density	1.179 g/mL at 25 °C	[2]
Flash Point	79 °C (174.2 °F) - closed cup	
Boiling Point	140 - 145 °C at 21 hPa	[3]

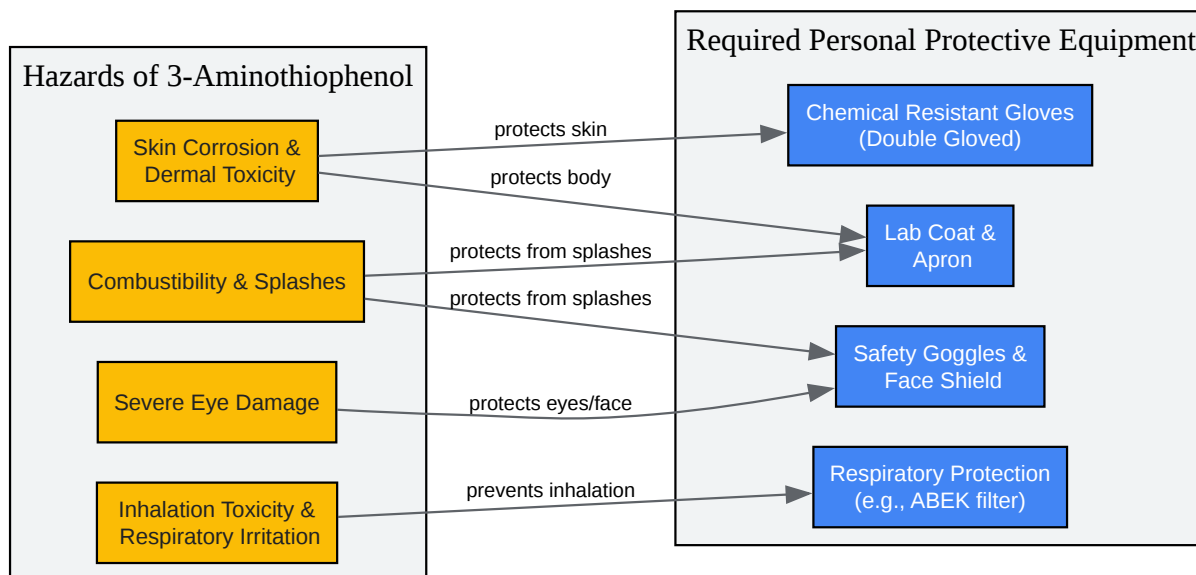
Personal Protective Equipment (PPE)

The selection and proper use of PPE are critical to minimize exposure to **3-Aminothiophenol**. The following PPE is mandatory when handling this chemical.

PPE Requirements

PPE Component	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Neoprene). Double-gloving is recommended.	Protects against skin contact and absorption, which can cause severe burns.[1][5]
Eye and Face Protection	Chemical safety goggles and a face shield.	Provides protection from splashes that can cause severe eye damage.[1][6]
Body Protection	A chemical-resistant laboratory coat. An apron or coveralls may be necessary for larger quantities.	Protects skin and personal clothing from contamination and burns.[1][5]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator with a suitable filter (e.g., type ABEK (EN14387)) is required if working outside a fume hood or if there is a risk of inhalation.	Protects against inhalation of harmful vapors that can cause respiratory irritation.[1]
Footwear	Closed-toe shoes made of a non-permeable material.	Protects feet from potential spills.[5]

Logical Relationship of Hazards to PPE



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Caption: Relationship between **3-Aminothiophenol** hazards and required PPE.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **3-Aminothiophenol** is crucial for safety. This involves procedures before, during, and after handling the chemical.

A. Pre-Handling Procedures

- Risk Assessment: Conduct a thorough risk assessment for the specific experiment or procedure.
- Information Review: Review the Safety Data Sheet (SDS) for **3-Aminothiophenol**.
- Emergency Equipment Check: Ensure that a safety shower, eyewash station, and a spill kit are readily accessible and in working order.^[1]
- Ventilation: All handling of **3-Aminothiophenol** must be performed in a properly functioning chemical fume hood to minimize inhalation exposure.^[7]

- PPE Donning: Put on all required PPE as specified in the table above before entering the designated handling area.

B. Handling Procedures

- Designated Area: Conduct all work in a designated area within the fume hood.
- Weighing and Transferring: When weighing or transferring the liquid, do so carefully to avoid splashes and the generation of aerosols.
- Keep Containers Closed: Keep containers of **3-Aminothiophenol** tightly closed when not in use.^[4]
- Avoid Incompatible Materials: Keep away from acids, strong oxidizing agents, acid anhydrides, acid chlorides, and chloroformates.^[1] Also, keep away from heat, sparks, and open flames.^{[1][4]}

C. Post-Handling Procedures

- Decontamination: Decontaminate all surfaces, glassware, and equipment that have come into contact with **3-Aminothiophenol**.
- PPE Doffing: Remove PPE carefully in the correct order to avoid cross-contamination.
- Personal Hygiene: Wash hands and any exposed skin thoroughly with soap and water after handling.^{[1][3]} Do not eat, drink, or smoke in the laboratory.^[1]
- Storage: Store **3-Aminothiophenol** in a dry, cool, and well-ventilated place, in a tightly closed container.^{[1][4]}

Emergency and Disposal Plans

A. Spill Response Plan

- Evacuate: Evacuate the immediate area of the spill.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.

- Control Ignition Sources: Remove all sources of ignition from the area.[\[1\]](#)
- Containment: For small spills, absorb the chemical with an inert absorbent material such as sand, silica gel, or universal binder.[\[1\]](#) Do not use combustible materials like sawdust.
- Collection: Carefully collect the absorbed material into a suitable, closed, and labeled container for hazardous waste disposal.
- Decontamination: Clean the spill area thoroughly.
- Large Spills: For large spills, evacuate the laboratory and contact the institution's emergency response team.

B. First Aid Measures

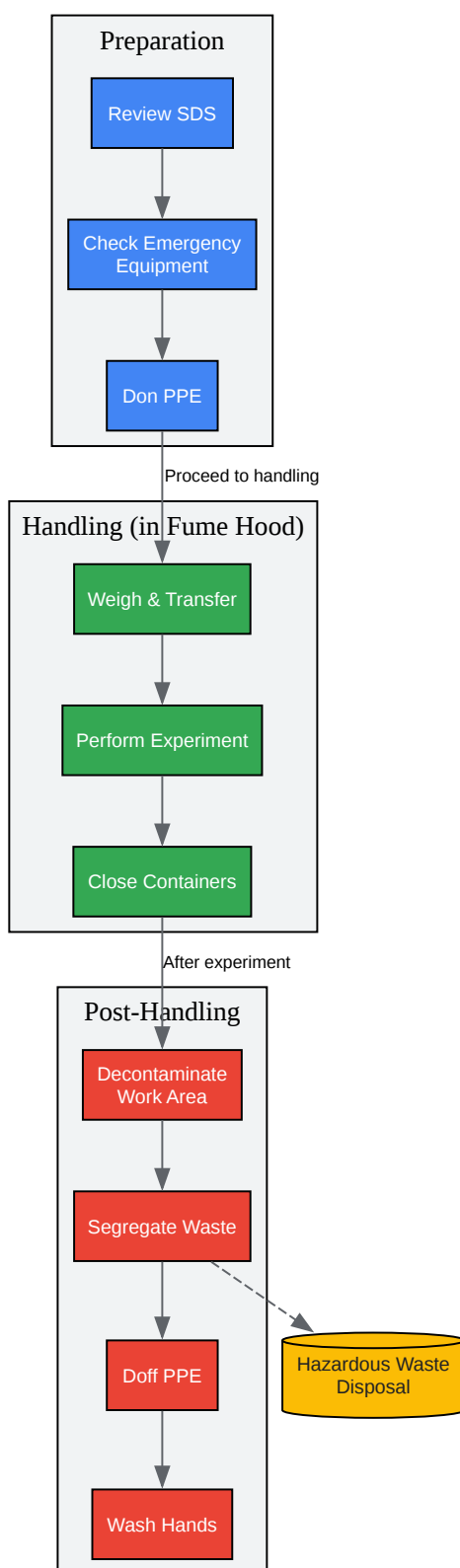
Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1] [4]
Skin Contact	Immediately take off all contaminated clothing. Rinse the affected skin with plenty of water and shower. Seek immediate medical attention. [1] [3]
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention. [1] [4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [1] [3]

C. Waste Disposal Plan

- Waste Segregation: All waste containing **3-Aminothiophenol**, including contaminated PPE and absorbent materials, must be segregated from general laboratory waste.

- Waste Collection: Collect all **3-Aminothiophenol** waste in a designated, properly labeled, and sealed hazardous waste container.
- Disposal: Dispose of the hazardous waste through an approved waste disposal plant, following all local, state, and federal regulations.^{[1][3][4]} Do not dispose of it down the drain.^[7]

Workflow for Safely Handling **3-Aminothiophenol**



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